

Commercial Suppliers and Technical Guide for N-Desmethyl Topotecan-d3

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Compound of Interest

Compound Name: N-Desmethyl Topotecan-d3

Cat. No.: B564561

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For researchers, scientists, and drug development professionals, **N-Desmethyl Topotecan-d3** is a critical tool, primarily utilized as an internal standard in pharmacokinetic and metabolic studies of the anticancer drug Topotecan. This guide provides an in-depth overview of its commercial availability, key technical data, and relevant experimental protocols.

Commercial Availability

N-Desmethyl Topotecan-d3 is available from several reputable commercial suppliers specializing in research chemicals and analytical standards. The product is typically supplied as a neat solid, with purity generally exceeding 90%. While isotopic enrichment is a key parameter for a deuterated standard, this specific value is often lot-dependent and should be confirmed from the Certificate of Analysis provided by the supplier upon purchase.

Quantitative Data Summary

The following table summarizes the key quantitative data for **N-Desmethyl Topotecan-d3**, compiled from various suppliers.

Parameter	Value	Source(s)
CAS Number	1217633-79-8	Santa Cruz Biotechnology, Toronto Research Chemicals (distributors include LGC Standards, Biomall)[1][2]
Molecular Formula	C ₂₂ H ₁₈ D ₃ N ₃ O ₅	Santa Cruz Biotechnology, Toronto Research Chemicals[1][2]
Molecular Weight	410.44 g/mol	Santa Cruz Biotechnology, Toronto Research Chemicals[1][2]
Purity	>90%	Santa Cruz Biotechnology, Toronto Research Chemicals[1][2]
Appearance	Solid	General product descriptions
Standard Pack Sizes	1 mg, 10 mg	Toronto Research Chemicals (distributors)
Storage Temperature	2-8°C	General recommendation for similar compounds
Primary Application	Internal standard for bioanalytical methods	Inferred from its nature as a stable isotope-labeled metabolite

Experimental Protocols

N-Desmethyl Topotecan-d3 is principally used as an internal standard in analytical methods to quantify Topotecan and its metabolite, N-Desmethyl Topotecan, in biological matrices such as plasma. Below is a detailed experimental protocol for the determination of Topotecan and N-Desmethyl Topotecan in plasma using High-Performance Liquid Chromatography (HPLC) with fluorescence detection, a common application for this deuterated standard.

Protocol: Quantification of Topotecan and N-Desmethyl Topotecan in Plasma

This protocol is adapted from established bioanalytical methods.

1. Objective: To determine the concentration of Topotecan and its metabolite N-Desmethyl Topotecan in plasma samples using **N-Desmethyl Topotecan-d3** as an internal standard.

2. Materials and Reagents:

- Plasma samples
- Topotecan analytical standard
- N-Desmethyl Topotecan analytical standard
- **N-Desmethyl Topotecan-d3** (Internal Standard)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Potassium phosphate
- Triethylamine
- Phosphoric acid
- Water (HPLC grade)

3. Instrumentation:

- HPLC system with a fluorescence detector
- Reversed-phase C18 analytical column (e.g., Agilent ZORBAX SB-C18)
- Centrifuge
- Vortex mixer

4. Sample Preparation: a. Thaw plasma samples on ice. b. To a 100 μL aliquot of plasma, add a known concentration of **N-Desmethyl Topotecan-d3** solution in methanol. c. Add 200 μL of cold methanol to precipitate proteins. d. Vortex the mixture for 30 seconds. e. Centrifuge at 10,000 x g for 10 minutes at 4°C. f. Transfer the supernatant to a clean tube. g. For analysis of the lactone form, dilute the supernatant with water. For total drug (lactone + carboxylate), dilute with 1.5% phosphoric acid.

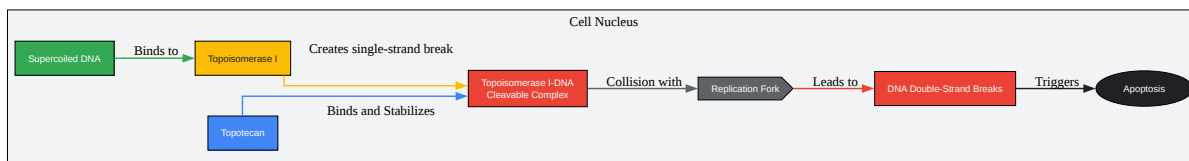
5. HPLC-Fluorescence Detection Conditions:

- Column: Agilent ZORBAX SB-C18, 4.6 x 150 mm, 5 μm
- Mobile Phase: 27:73 (v/v) mixture of methanol and an aqueous buffer (75 mM potassium phosphate with 0.2% triethylamine, adjusted to pH 6.5)
- Flow Rate: 0.8 mL/min
- Column Temperature: 50°C
- Injection Volume: 100 μL
- Fluorescence Detector Wavelengths:
 - Excitation: 376 nm
 - Emission: 530 nm

6. Data Analysis: a. Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the analyte concentration for a series of calibration standards. b. Determine the concentration of Topotecan and N-Desmethyl Topotecan in the plasma samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathway and Mechanism of Action

N-Desmethyl Topotecan is a metabolite of Topotecan. The therapeutic effect of Topotecan is derived from its ability to inhibit Topoisomerase I, a critical enzyme in DNA replication and transcription. The mechanism of action is detailed in the signaling pathway diagram below.



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Caption: Mechanism of action of Topotecan as a Topoisomerase I inhibitor.

This guide provides a foundational understanding for researchers working with **N-Desmethyl Topotecan-d3**. For specific applications and troubleshooting, consulting the manufacturer's documentation and relevant scientific literature is always recommended.

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References

- 1. What is the mechanism of Topotecan Hydrochloride? [synapse.patsnap.com]
- 2. researchgate.net [researchgate.net]
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